

Quantifying Rapamycin in Tissue Samples Using Rapamycin-d3: An Application Note and Protocol

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Compound of Interest

Compound Name: *Rapamycin-d3*

Cat. No.: *B15609504*

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This document provides a detailed methodology for the quantification of rapamycin in tissue samples using **Rapamycin-d3** as an internal standard. The protocols described herein leverage Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), the gold standard for sensitive and specific quantification of small molecules in complex biological matrices.

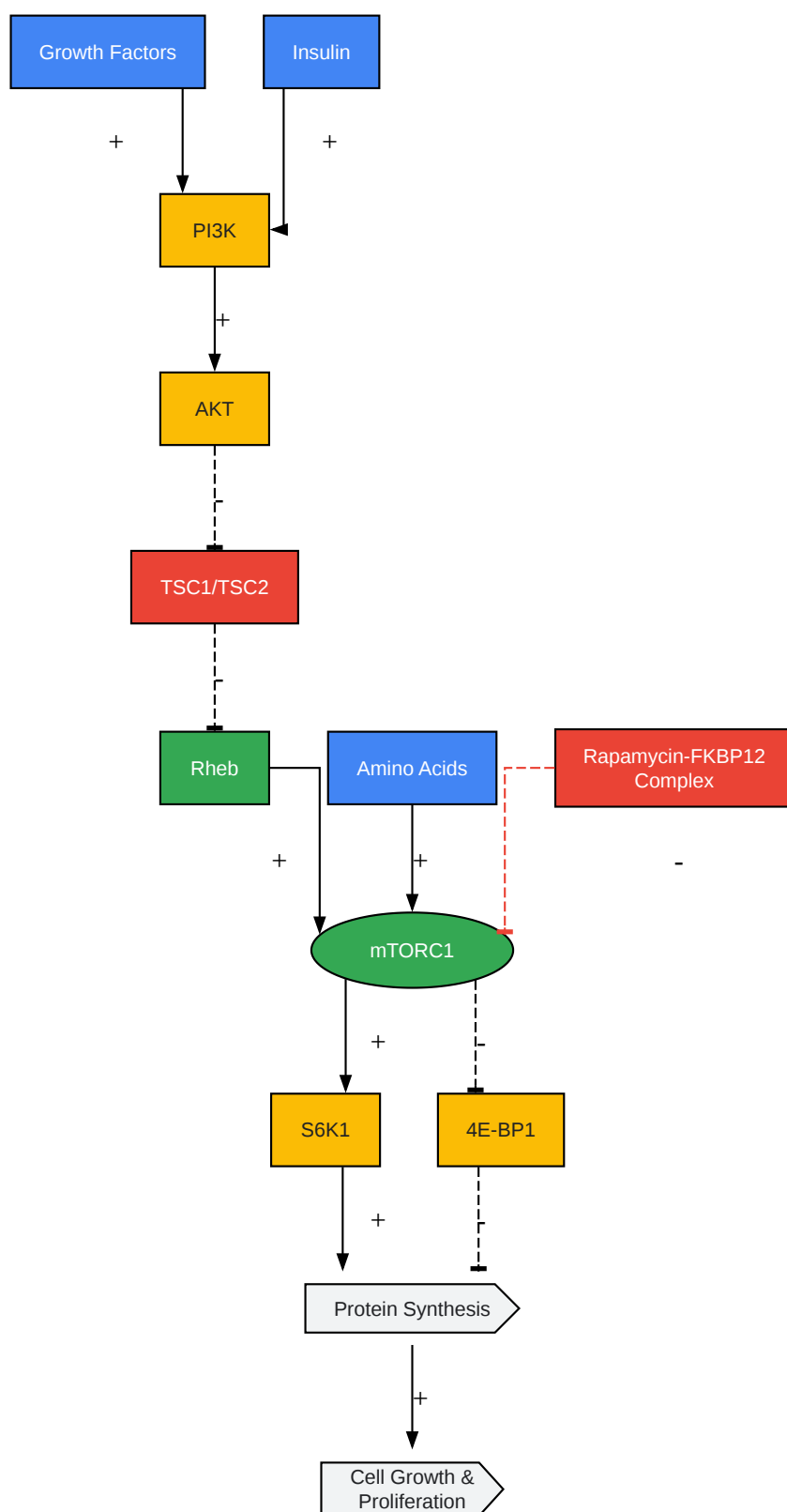
Introduction

Rapamycin (also known as Sirolimus) is a potent mTOR inhibitor with significant applications as an immunosuppressant and in cancer research.^[1] Accurate quantification of rapamycin in tissue is crucial for pharmacokinetic and pharmacodynamic studies, enabling a deeper understanding of its distribution and efficacy. The use of a stable isotope-labeled internal standard, such as **Rapamycin-d3**, is essential for correcting for matrix effects and variability in sample processing, thereby ensuring the accuracy and precision of the results.

This application note provides a comprehensive protocol for tissue sample preparation, extraction, and LC-MS/MS analysis of rapamycin.

Mechanism of Action: The mTOR Signaling Pathway

Rapamycin exerts its biological effects by inhibiting the mammalian Target of Rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival. Rapamycin first binds to the intracellular protein FKBP12. This complex then binds to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, leading to the allosteric inhibition of mTOR Complex 1 (mTORC1).^[1]

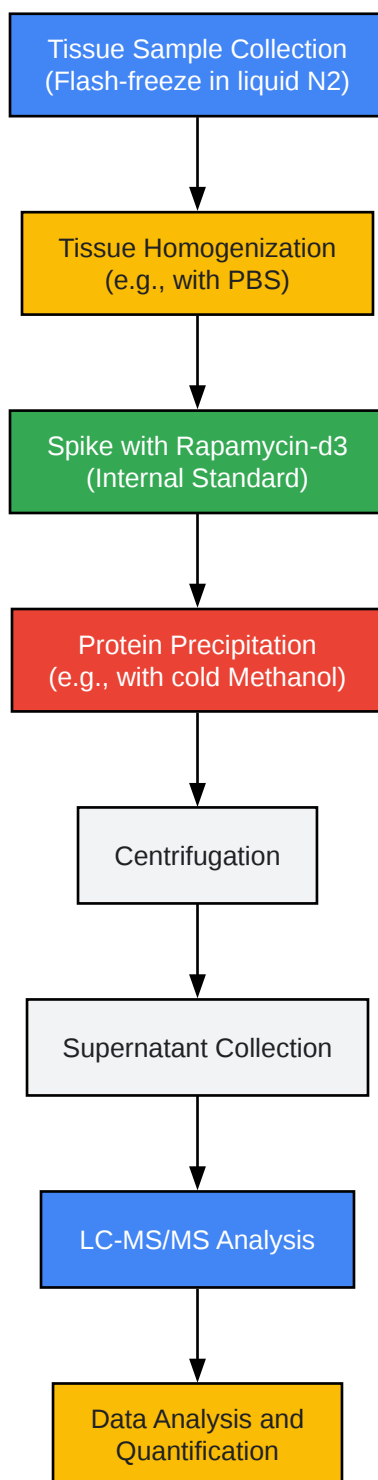


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Inhibition of the mTORC1 signaling pathway by Rapamycin.

Experimental Workflow

The general workflow for the quantification of rapamycin in tissue samples involves several key steps, from sample collection to data analysis.



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General experimental workflow for rapamycin quantification.

Quantitative Data Summary

The following tables summarize typical performance characteristics of LC-MS/MS methods for rapamycin quantification in biological tissues.

Table 1: LC-MS/MS Method Performance

Parameter	Typical Value	Reference(s)
Linearity Range	0.5 - 500 ng/g (tissue)	[2]
Limit of Quantification (LOQ)	0.5 ng/g (tissue)	[2]
Precision (%CV)	3.3% to 10.8% (Inter-run)	[3]
Accuracy	-4.8% to 3.8% (Inter-run)	[3]
Internal Standard	Rapamycin-d3 (Sirolimus-d3)	[1]

Table 2: Example MRM Transitions for LC-MS/MS

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Ion Adduct	Reference(s)
Rapamycin	936.6	409.3	[M+Na] ⁺	[4]
Rapamycin	931.8	864.6	[M+NH ₄] ⁺	[5]
Rapamycin-d3	939.6 (predicted)	To be determined	[M+Na] ⁺	
Ascomycin (IS)	814.0	403.0	[M+Na] ⁺	[2]
Erythromycin (IS)	734.4	576.5	[M+H] ⁺	[4]

Note on **Rapamycin-d3** MRM Transition: The precursor ion for **Rapamycin-d3** is predicted based on the addition of three daltons to the sodium adduct of rapamycin. The optimal product

ion for **Rapamycin-d3** should be determined by infusing a standard solution of **Rapamycin-d3** into the mass spectrometer and performing a product ion scan.

Experimental Protocols

Protocol 1: Tissue Sample Preparation and Homogenization

This protocol describes the preparation of tissue homogenates for subsequent rapamycin extraction.

Materials:

- Tissue samples, stored at -80°C
- Ice-cold Phosphate-Buffered Saline (PBS, pH 7.4)
- Bead beater or tissue homogenizer
- Calibrated analytical balance
- Microcentrifuge tubes

Procedure:

- On ice, weigh the frozen tissue sample (typically 50-100 mg).
- Place the tissue in a pre-chilled tube containing homogenization beads.
- Add ice-cold PBS to the tube. A common ratio is 1:3 (w/v) of tissue to buffer.
- Homogenize the tissue using a bead beater or other homogenizer until no visible tissue fragments remain.
- Keep the homogenate on ice for the extraction procedure.

Protocol 2: Rapamycin Extraction using Protein Precipitation

This protocol details the extraction of rapamycin from the tissue homogenate.

Materials:

- Tissue homogenate (from Protocol 1)
- **Rapamycin-d3** internal standard (IS) stock solution (e.g., 1 µg/mL in methanol)
- Ice-cold methanol
- Refrigerated centrifuge
- 96-well plates or autosampler vials

Procedure:

- To a 1.5 mL microcentrifuge tube, add a known volume of tissue homogenate (e.g., 100 µL).
- Spike the homogenate with the **Rapamycin-d3** internal standard solution (e.g., 10 µL of 100 ng/mL working solution).
- Add four volumes of ice-cold methanol (e.g., 400 µL) to precipitate the proteins.
- Vortex the mixture vigorously for 1-2 minutes.
- Incubate the samples at -20°C for at least 20 minutes to enhance protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 x g) for 10-15 minutes at 4°C.
- Carefully transfer the supernatant to a new tube or a well of a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried extract in a suitable volume (e.g., 100 µL) of the initial mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex briefly and centrifuge to pellet any remaining particulates.

- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Protocol 3: LC-MS/MS Quantification of Rapamycin

This protocol provides typical LC-MS/MS parameters for rapamycin analysis. These parameters should be optimized for the specific instrumentation used.

Liquid Chromatography (LC) Parameters:

- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A typical gradient would start at a lower percentage of Mobile Phase B, ramp up to a high percentage to elute rapamycin, followed by a wash and re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min
- Column Temperature: 40-50°C
- Injection Volume: 5-10 μ L

Mass Spectrometry (MS) Parameters:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ion Source Temperature: Dependent on the instrument, typically 350-500°C
- Capillary Voltage: Dependent on the instrument, typically 3-5 kV
- Collision Gas: Argon
- MRM Transitions: See Table 2. The collision energy and other compound-specific parameters should be optimized for each transition.

Quantification: A calibration curve should be prepared by spiking known amounts of rapamycin standard and a fixed amount of **Rapamycin-d3** into a blank tissue homogenate matrix. The concentration of rapamycin in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Conclusion

This application note provides a robust framework for the quantification of rapamycin in tissue samples using **Rapamycin-d3** as an internal standard. The detailed protocols for sample preparation, extraction, and LC-MS/MS analysis, along with the summarized quantitative data, offer a valuable resource for researchers in drug development and related fields. Adherence to these protocols, with appropriate optimization for specific laboratory instrumentation and conditions, will enable the generation of accurate and reproducible data for a better understanding of rapamycin's tissue disposition.

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